

Comparative Guide: CART (55-102) Efficacy Across Rodent Strains

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: CART (55-102) (human)

Cat. No.: B561574

[Get Quote](#)

Executive Summary

Cocaine- and Amphetamine-Regulated Transcript (CART) (55-102) is a biologically active peptide fragment highly conserved across species. It functions as a potent anorexigenic (appetite-suppressing) agent and plays critical roles in reward processing, stress response, and endocrine regulation.

For drug development professionals and neuroscientists, selecting the appropriate rodent model is critical. Efficacy data for CART (55-102) varies significantly between outbred rats (Sprague-Dawley, Wistar) and inbred/mutant mice (C57BL/6, ob/ob), largely due to differences in baseline leptin sensitivity and neuroanatomical receptor density.

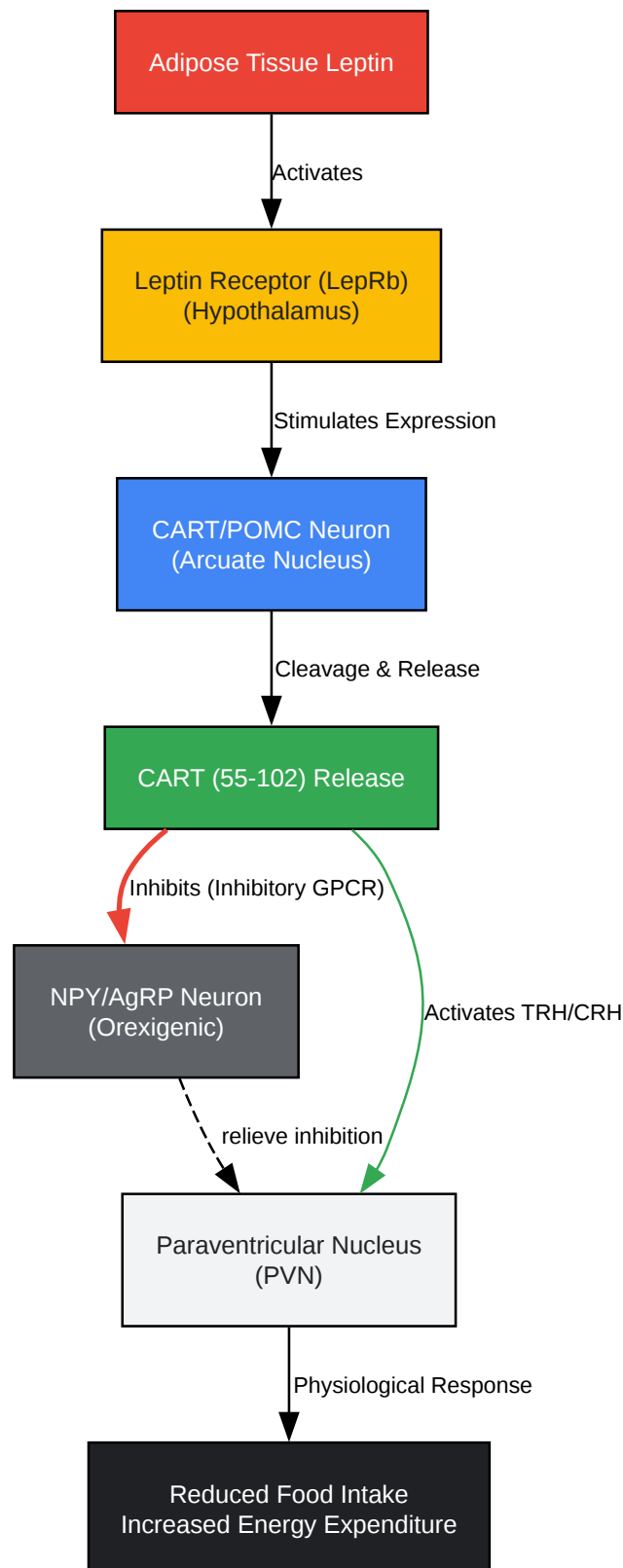
This guide synthesizes experimental data to compare CART (55-102) efficacy across these strains, providing specific protocols and mechanistic insights to standardize research outcomes.

Mechanistic Grounding: The Leptin-CART Axis

CART (55-102) does not operate in isolation. Its efficacy is causally linked to the organism's metabolic state, specifically leptin signaling in the Arcuate Nucleus (ARC) of the hypothalamus.

Signaling Pathway Visualization

The following diagram illustrates the upstream regulation by Leptin and the downstream inhibition of orexigenic (NPY/AgRP) neurons, which constitutes the core mechanism of CART-induced anorexia.



[Click to download full resolution via product page](#)

Caption: CART (55-102) acts as a downstream mediator of Leptin, directly inhibiting NPY/AgRP neurons to suppress feeding.

Comparative Efficacy Analysis

A. Rat Strains: Sprague-Dawley (SD) vs. Wistar vs. Zucker

Rats are the preferred model for detailed behavioral microstructure analysis (e.g., lickometer tests) due to their larger brain size and stable baseline feeding patterns.

Feature	Sprague-Dawley (SD)	Wistar / GK (Diabetic)	Zucker (fa/fa)
Primary Utility	General anorexigenic screening; Motor side-effect profiling.	Metabolic syndrome modeling; Insulin secretion studies.[1]	Obesity & Leptin resistance research. [2][3][4][5]
Effective Dose (ICV)	0.5 – 2.0 µg	0.5 – 5.0 µg	High Dose Required (>2.0 µg)
Feeding Inhibition	High. 1µg dose reduces nocturnal intake by ~40-60%.	Moderate to High. GK rats show enhanced sensitivity to CART-mediated GLP-1 potentiation.	Variable. Endogenous CART is depleted; exogenous response can be blunted due to receptor desensitization.
Adverse Events	Motor Artifacts. High doses (>2µg) cause "flat-backed" posture and tremors, confounding feeding data.	Similar motor effects; anxiety-like behavior in open field tests.[6] [7]	Less prone to motor artifacts due to higher body mass/metabolic inertia.
Key Reference	Aja et al. (2001) - Confirmed hindbrain involvement in motor effects.[8]	Wierup et al. (2006) - CART regulates islet hormone secretion in GK rats.[1]	Kristensen et al. (1998) - CART mRNA absence in fa/fa rats.

Expert Insight: When using Sprague-Dawley rats, strictly limit ICV doses to $\leq 1.0 \mu\text{g}$ to dissociate true anorexia from motor impairment. For Wistar/GK models, CART (55-102) is particularly effective for studying the intersection of feeding and glucose homeostasis (insulin/glucagon modulation).

B. Mouse Strains: C57BL/6 vs. ob/ob

Mice are essential for genetic validation of the CART pathway. The contrast between wild-type (C57BL/6) and leptin-deficient (ob/ob) mice provides the strongest evidence of CART's dependency on leptin signaling.

Feature	C57BL/6 (Wild Type)	** ob/ob (Leptin Deficient)**
Primary Utility	Anxiety, Pain (Intrathecal), and Reward circuitry.	Validation of Leptin-CART axis restoration.
Effective Dose (ICV)	0.1 – 1.0 μg	0.1 – 1.0 μg
Response Profile	Anxiogenic & Anorexigenic. Significant reduction in paw withdrawal latency (pain) and increased anxiety in elevated plus maze.	Restorative. Endogenous CART is virtually absent. Exogenous CART or Leptin treatment restores ARC CART levels.
Key Differentiator	High sensitivity to anxiety-inducing effects; requires careful handling to avoid stress-induced anorexia confounding results.	Feeding inhibition is robust, confirming CART acts downstream of the missing Leptin signal.

Expert Insight: In C57BL/6 mice, CART (55-102) is a potent anxiogen. Behavioral assays (feeding) must be separated from stress assays (Elevated Plus Maze) by at least 48 hours to prevent cross-contamination of data.

Experimental Protocol: ICV Administration

To ensure reproducibility, the following protocol utilizes a "Self-Validating" design where correct cannula placement is verified functionally before the experimental compound is administered.

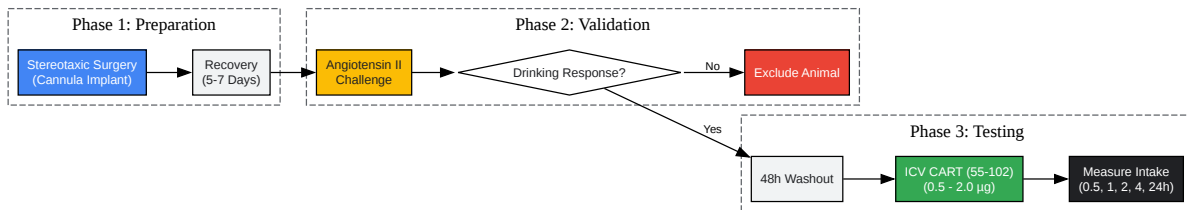
Validated Stereotaxic Coordinates (Adult Male)

- Rat (SD, 250-300g): AP: -0.8 to -1.3 mm; ML: ± 1.5 mm; DV: -3.5 to -4.0 mm.
- Mouse (C57BL/6, 25g): AP: -0.3 mm; ML: ± 1.0 mm; DV: -2.5 mm. (Reference: Paxinos & Watson Atlas)

Step-by-Step Workflow

- Cannulation Surgery: Implant 22-26G guide cannula targeting the Lateral Ventricle (LV). Allow 5-7 days recovery.
- Angiotensin II Validation (The Trust Step):
 - Inject Angiotensin II (10-50 ng).
 - Success Criteria: Immediate dipsogenic response (drinking >5mL water in 15 mins for rats).
 - Exclude animals that do not drink; this confirms cannula patency.
- Washout: Allow 48-72 hours washout post-Angiotensin II.
- CART (55-102) Preparation:
 - Dissolve lyophilized CART (55-102) in sterile artificial cerebrospinal fluid (aCSF).
 - Vehicle Control: aCSF alone (pH 7.4).
- Injection & Monitoring:
 - Inject 1-5 μ L (rat) or 0.5-1 μ L (mouse) over 1-2 minutes.
 - Leave injector in place for 1 minute to prevent backflow.
- Data Collection: Measure food intake at 30 min, 1h, 2h, 4h, and 24h.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Standardized ICV workflow including the critical Angiotensin II validation step to ensure data integrity.

References

- Aja, S., et al. (2001). "Intracerebroventricular CART peptide reduces rat ingestive behavior and alters licking microstructure." [9] American Journal of Physiology-Regulatory, Integrative and Comparative Physiology. [8][9]
- Kristensen, P., et al. (1998). "Hypothalamic CART is a new anorectic peptide regulated by leptin." Nature. [10]
- Chaki, S., et al. (2003). "Cocaine- and amphetamine-regulated transcript peptide produces anxiety-like behavior in rodents." [7] European Journal of Pharmacology.
- Wierup, N., et al. (2006). "CART regulates islet hormone secretion and is expressed in the beta-cells of type 2 diabetic rats." [1] Diabetes. [1]
- Vrang, N., et al. (1999). "Characterization of cocaine- and amphetamine-regulated transcript (CART) immunoreactivity in the rat hypothalamus." Journal of Comparative Neurology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. diabetesjournals.org \[diabetesjournals.org\]](https://diabetesjournals.org)
- [2. scispace.com \[scispace.com\]](https://scispace.com)
- [3. journals.physiology.org \[journals.physiology.org\]](https://journals.physiology.org)
- [4. Frontiers | CART in the regulation of appetite and energy homeostasis \[frontiersin.org\]](https://frontiersin.org)
- [5. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [6. Microinjection of cocaine- and amphetamine-regulated transcript 55-102 peptide into the nucleus accumbens could modulate anxiety-related behavior in rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Cocaine- and amphetamine-regulated transcript peptide produces anxiety-like behavior in rodents - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Intracerebroventricular CART peptide reduces food intake and alters motor behavior at a hindbrain site - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Intracerebroventricular CART peptide reduces rat ingestive behavior and alters licking microstructure - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. etd.lib.metu.edu.tr \[etd.lib.metu.edu.tr\]](https://etd.lib.metu.edu.tr)
- To cite this document: BenchChem. [Comparative Guide: CART (55-102) Efficacy Across Rodent Strains]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b561574/docs#comparative-guide-cart-55-102-efficacy-across-rodent-strains\]](https://www.benchchem.com/product/b561574/docs#comparative-guide-cart-55-102-efficacy-across-rodent-strains)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)